Application Notes & Protocols: The Synthetic Utility of 1-Amino-2-methylnaphthalene

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Compound of Interest

Compound Name:	*1-Amino-2-methylnaphthalene*
CAS No.:	*2246-44-8*
Cat. No.:	*B1265667*

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Prepared by: Gemini, Senior Application Scientist

Abstract

1-Amino-2-methylnaphthalene, also known as 2-methyl-1-naphthylamine, is a versatile aromatic amine that serves as a pivotal building block in modern organic synthesis. Its unique structural framework, featuring a reactive primary amino group ortho to a methyl substituent on a naphthalene core, provides a strategic entry point for the construction of complex molecular architectures. This guide provides an in-depth exploration of its synthesis and key applications, offering detailed experimental protocols and mechanistic insights tailored for researchers in synthetic chemistry and drug development. We will delve into its role in advanced C-N cross-coupling reactions, the synthesis of polycyclic heterocycles, its utility as a precursor for azo dyes, and its incorporation into medicinally relevant scaffolds.

Compound Profile and Physicochemical Properties

1-Amino-2-methylnaphthalene is a crystalline solid at room temperature, though it may also be encountered as a dark orange oil.[1] Its naphthalene backbone imparts significant aromatic

character and rigidity, while the primary amine offers a nucleophilic and basic site for a wide array of chemical transformations.

Property	Value	Reference
CAS Number	2246-44-8	[2]
Molecular Formula	$C_{11}H_{11}N$	[3]
Molecular Weight	157.21 g/mol	[3]
Appearance	White or Colorless to Brown powder, lump, or clear liquid	
Melting Point	28-31 °C	[4]
Refractive Index	n20/D 1.668	[4]
SMILES String	Cc1ccc2ccccc2c1N	[4]
InChI Key	JMBLSGAXSMOKPN-UHFFFAOYSA-N	[4]

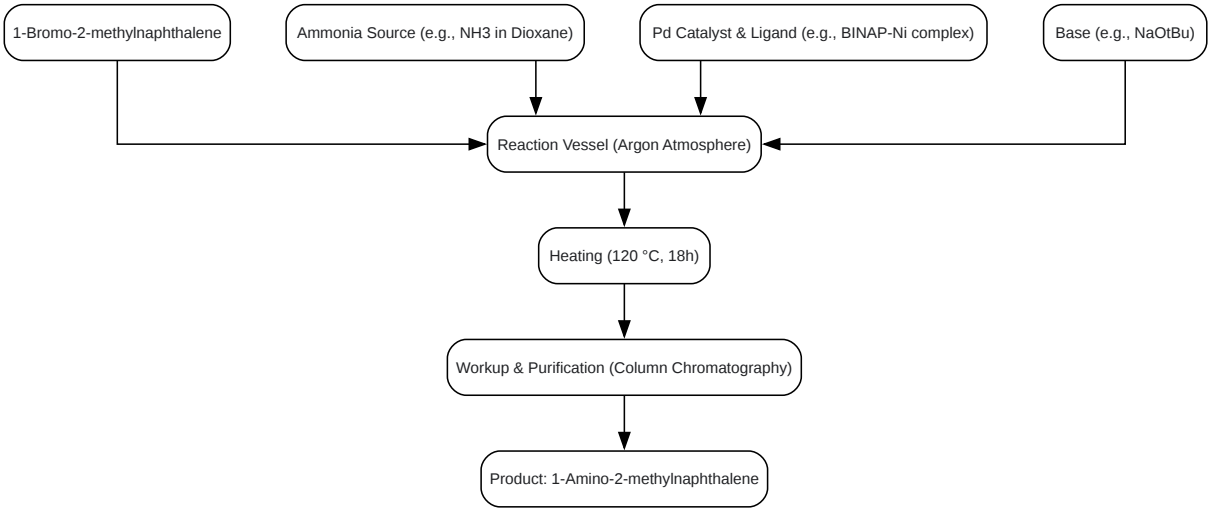
Synthesis of 1-Amino-2-methylnaphthalene

The accessibility of **1-Amino-2-methylnaphthalene** is crucial for its use as a synthetic intermediate. Two prevalent and reliable methods for its laboratory-scale preparation are detailed below.

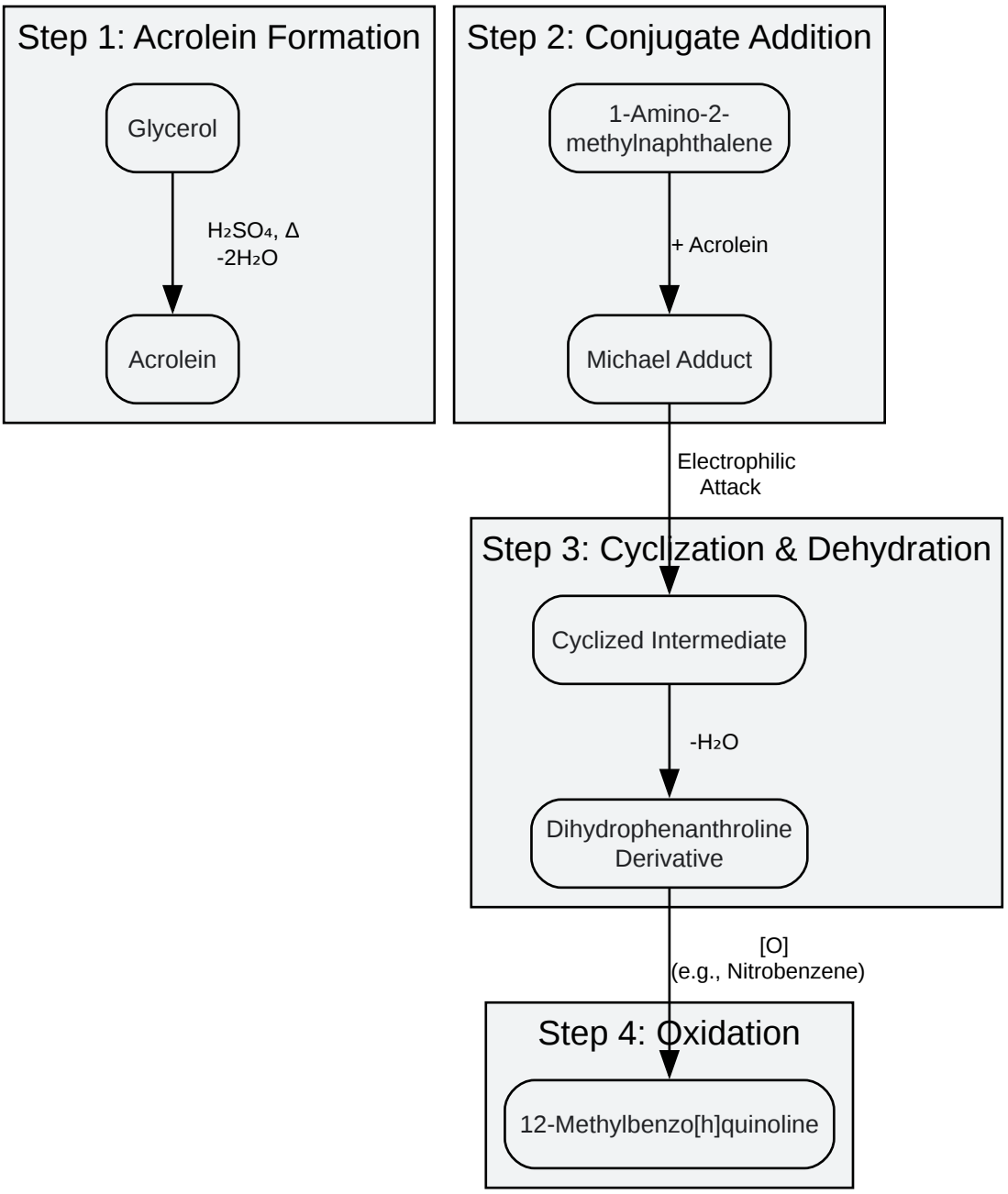
Method A: Palladium-Catalyzed Amination of 1-Bromo-2-methylnaphthalene

This approach utilizes the powerful Buchwald-Hartwig amination, a cornerstone of modern C-N bond formation.[5][6] It allows for the direct coupling of an aryl halide with an ammonia equivalent under relatively mild conditions.

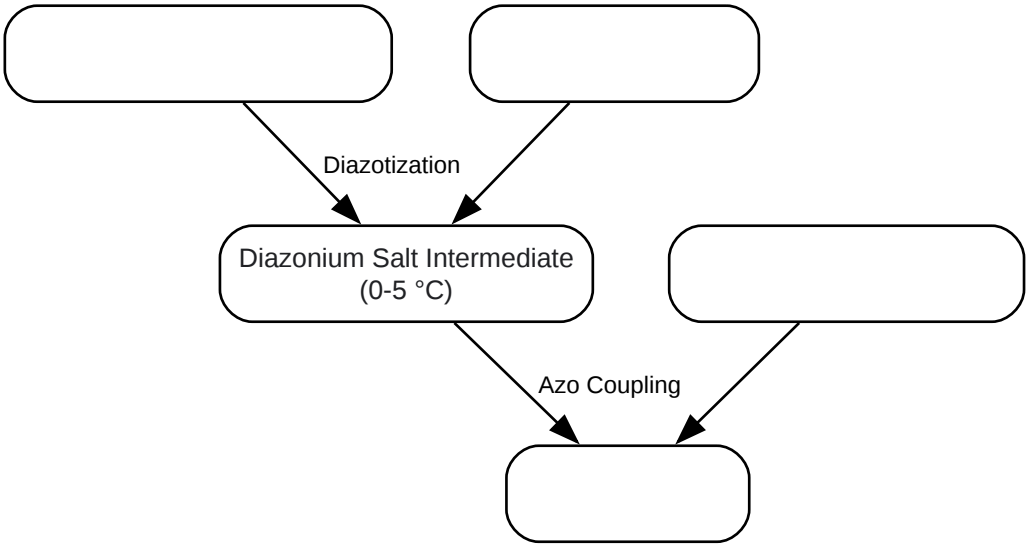
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Sources

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